

# Essential Safety and Operational Guide for Handling Amifostine Thiol Dihydrochloride

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## Compound of Interest

Compound Name: *Amifostine thiol dihydrochloride*

Cat. No.: *B1682276*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Amifostine thiol dihydrochloride**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this compound.

Chemical Identifier:

- Name: **Amifostine thiol dihydrochloride**
- Synonym: WR 1065[1][2][3]
- CAS Number: 14653-77-1[1][2][3][4]

Hazard Summary: **Amifostine thiol dihydrochloride** is harmful if swallowed, in contact with skin, or inhaled.[5] It can cause serious eye damage.[1] Therefore, appropriate personal protective equipment and handling procedures are critical to minimize exposure.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to reduce the risk of exposure to hazardous drug aerosols and residues.[6] The selection of PPE should be based on a risk assessment of the specific procedures being performed.[6]

Activity	Required Personal Protective Equipment
Routine Handling (Weighing, preparing solutions)	Gloves: Two pairs of chemotherapy-rated gloves (ASTM D6978 tested).[6][7] Gown: Impermeable, long-sleeved gown with closed back and cuffs.[5][7] Eye/Face Protection: Safety glasses with side shields or goggles.[8] Respiratory Protection: If not handled in a containment primary engineering control (e.g., fume hood, biological safety cabinet), a suitable respirator is required.[5][7]
Transporting	Gloves: Chemotherapy-rated gloves.[7] A spill kit should be readily accessible.[7]
Spill Cleanup	Gloves: Two pairs of chemotherapy-rated gloves.[6] Gown: Impermeable, long-sleeved gown.[5][7] Eye/Face Protection: Face shield and goggles.[6] Respiratory Protection: N95 respirator or higher.[6][9] Shoe Covers: Required.[7]
Waste Disposal	Gloves: Two pairs of chemotherapy-rated gloves.[6][8] Gown: Impermeable, long-sleeved gown.[5][7] Eye/Face Protection: Safety glasses with side shields or goggles.[8]

## Handling and Storage Procedures

### Handling:

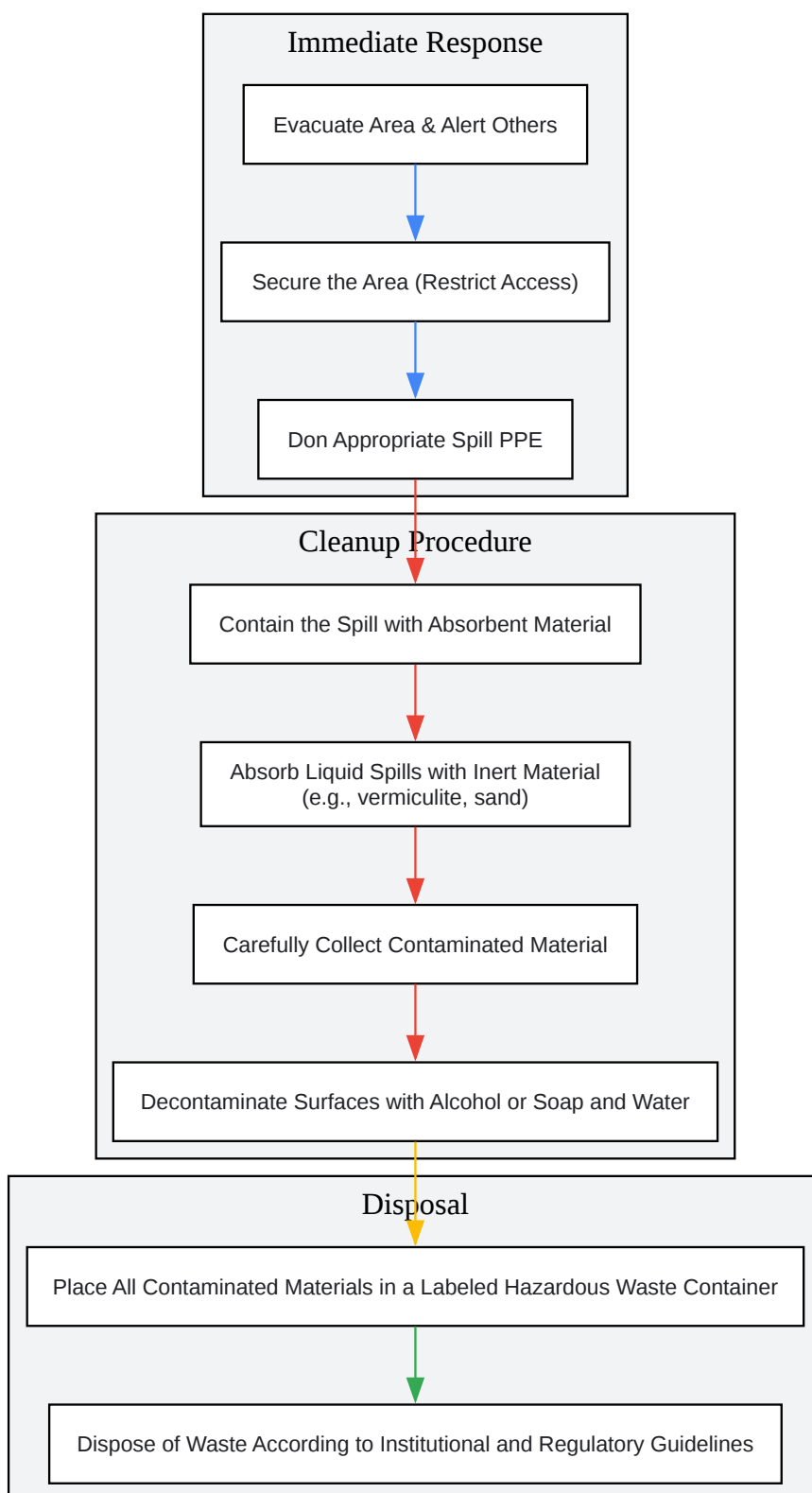
- Avoid the formation of dust and aerosols.[5]
- Use only in well-ventilated areas or with appropriate exhaust ventilation, such as a fume hood.[5]
- Do not eat, drink, or smoke when using this product.[1][10]
- Wash hands thoroughly after handling.[1][2][10]

Storage:

- Store at -20°C.[2][3][4]
- Keep the container tightly sealed.[1]

## Spill Management Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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Figure 1. Workflow for managing a chemical spill of **Amifostine thiol dihydrochloride**.

## Disposal Plan

The disposal of **Amifostine thiol dihydrochloride** and any contaminated materials must be handled as hazardous waste in accordance with local, state, and federal regulations.[8]

Waste Segregation and Containment:

- Solid Waste: Place unused or expired **Amifostine thiol dihydrochloride**, contaminated labware (e.g., vials, gloves, absorbent pads), and spill cleanup materials into a designated, leak-proof, and clearly labeled hazardous waste container.[8] The container must be sealed to prevent the release of dust or particles.[8]
- Liquid Waste: Collect aqueous solutions of **Amifostine thiol dihydrochloride** in a separate, sealed, and clearly labeled hazardous waste container.[8] Do not dispose of solutions down the drain.[8][10]
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**Amifostine thiol dihydrochloride**," and the associated hazards (e.g., "Toxic," "Harmful if swallowed").[8]

Disposal Procedure:

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[8]
- Empty containers should be treated as hazardous waste unless they can be thoroughly decontaminated.[8]

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